

# Dicamba-13C6 CAS number and molecular weight.

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## Compound of Interest

Compound Name: *Dicamba-13C6*

Cat. No.: *B6594488*

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## Technical Guide: Dicamba-13C6

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **Dicamba-13C6**, a stable isotope-labeled internal standard for the herbicide Dicamba. This document covers its fundamental properties, analytical applications, and metabolic pathways, presenting data in a structured format for ease of use by professionals in research and development.

## Core Properties of Dicamba-13C6

**Dicamba-13C6** is a synthetic, isotopically labeled form of Dicamba where six carbon atoms in the phenyl ring are replaced with the Carbon-13 isotope. This labeling makes it an ideal internal standard for quantitative analysis of Dicamba in various matrices, particularly in mass spectrometry-based methods, as it co-elutes with the unlabeled analyte but is distinguishable by its higher mass.

Quantitative Data Summary

Property	Value	Citations
CAS Number	1173023-06-7	[1][2][3][4][5][6][7]
Molecular Formula	$^{13}\text{C}_6\text{C}_2\text{H}_6\text{Cl}_2\text{O}_3$	[3][4][5][6][7]
Molecular Weight	226.99 g/mol	[1][2][3][4][5][6][7]
Synonyms	3,6-Dichloro-2-methoxybenzoic acid-(phenyl- $^{13}\text{C}_6$ )	[3][6][7]
Isotopic Purity	99 atom % $^{13}\text{C}$	[3]
Chemical Purity	≥98%	[2][3]
Form	Powder or in solution	[2][3]

## Analytical Applications and Experimental Protocols

**Dicamba- $^{13}\text{C}_6$**  is primarily utilized as an internal standard in analytical methods for the detection and quantification of Dicamba in environmental and biological samples.[8][9][10][11][12] Its use helps to correct for matrix effects and variations in sample preparation and instrument response.[4][8] The most common analytical technique is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[4][8][10]

### Representative Experimental Protocol: Quantification of Dicamba in Air Samples using LC-MS/MS

This protocol is a synthesized representation of methodologies described in the cited literature.

#### 1. Sample Preparation:

- Air samples are collected using polyurethane foam (PUF) air samplers.[10][12]
- The PUF samples are extracted with 30 mL of methanol.[7][12]
- A known amount of **Dicamba- $^{13}\text{C}_6$**  internal standard (e.g., from a 0.20  $\mu\text{g}/\text{mL}$  solution) is added to the methanol extract.[4][7]
- The samples are homogenized and the supernatant is concentrated.[7][12]

- The extract is then evaporated to near dryness under a gentle stream of nitrogen at 50°C.[4]
- The residue is reconstituted in a final volume (e.g., 0.5 mL) of a solution such as 0.1% formic acid in 95:5 (v/v) water:methanol.[4]

## 2. LC-MS/MS Analysis:

- Chromatographic Separation: An aliquot of the reconstituted sample is injected into a liquid chromatograph. Separation is typically achieved using a C18 or a specialized column for polar compounds.[7][11]
- Mobile Phase: A common mobile phase consists of a gradient of 0.1% formic acid in water and 0.1% formic acid in acetonitrile.[7]
- Mass Spectrometric Detection: The eluent from the LC is introduced into a tandem mass spectrometer operating in negative electrospray ionization (ESI-) mode.[4]
- Quantification: The quantification of Dicamba is performed by comparing the peak area ratio of the unlabeled Dicamba to the <sup>13</sup>C<sub>6</sub>-labeled internal standard against a calibration curve.[4]

## Workflow for Dicamba Analysis



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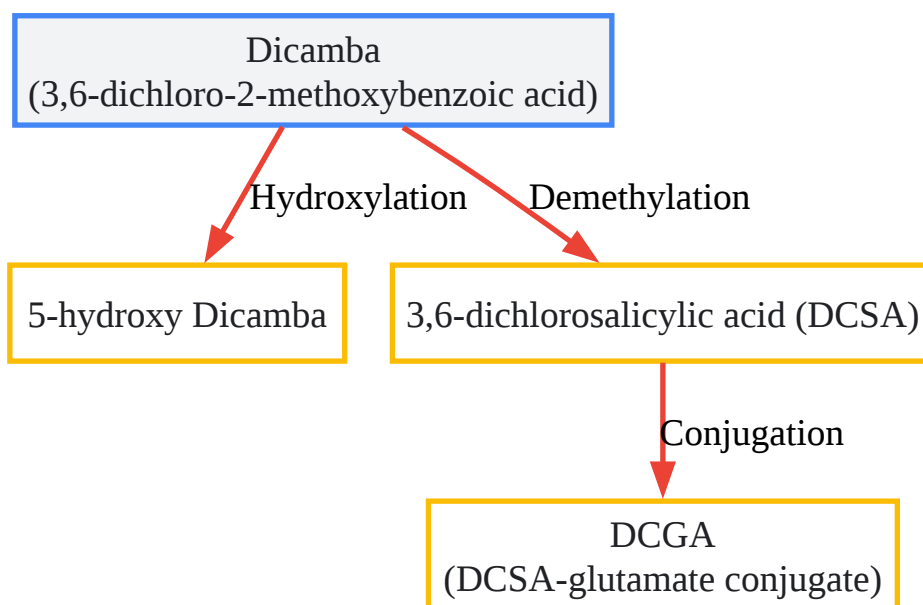
Caption: Experimental workflow for Dicamba quantification.

## Metabolism of Dicamba

Dicamba is metabolized in the environment and in biological systems. In plants, metabolism is a key factor in determining tolerance or susceptibility.[2][3] In soil and water, microbial degradation is the primary pathway for its dissipation.[1][5] The major metabolites of concern

are 5-hydroxy Dicamba and 3,6-dichlorosalicylic acid (DCSA).[6][11] DCSA is a major degradate in the environment and is more persistent than the parent Dicamba.[6][11]

#### Metabolic Pathway of Dicamba



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